

Basic Properties and Stock Solution Preparation

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Compound Focus: Sanggenon C

CAS No.: 80651-76-9

Cat. No.: S542400

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Chemical Properties: Sanggenon C (CAS No. 80651-76-9) has a molecular formula of $C_{40}H_{36}O_{12}$ and a molecular weight of 708.71 g/mol [1]. It is typically a light yellow to green-yellow solid [1].

Solubility and Stock Solution Preparation: Sanggenon C has low aqueous solubility and is typically dissolved in DMSO for *in vitro* studies.

Solvent	Solubility	Preparation Example	Storage
DMSO	100 mg/mL (141.10 mM) [1]	Dissolve 5 mg of Sanggenon C in 50 μ L of DMSO to make a 100 mg/mL stock solution.	Aliquot and store at -20°C. Avoid repeated freeze-thaw cycles [1].
<i>In Vivo</i> Formulations	Requires solubilizing agents [1]	10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline [1]	Prepare fresh for animal studies.

Experimental Protocols and Applications

In Vitro Anticancer Activity Assay

This protocol is adapted from studies on colon and gastric cancer cells [2] [1].

- **Cell Lines:** Human colorectal cancer cells (e.g., HT-29, LoVo, SW480) or gastric cancer cells (e.g., HGC-27, AGS) [2] [1].
- **Compound Treatment:** Prepare working concentrations by diluting the DMSO stock solution into cell culture medium. Final DMSO concentration should not exceed 0.1% (v/v). Include a vehicle control (0.1% DMSO).
- **Proliferation/Viability Assay (CCK-8)**
 - **Seed cells** in 96-well plates (5,000 cells/well) and allow to adhere for 12 hours [2].
 - **Treat cells** with **Sanggenon C** (e.g., 0-80 μ M) for 12, 24, 48, or 72 hours [2].
 - **Add CCK-8 reagent** (10 μ L/well) 2 hours before the end of the incubation period [2].
 - **Measure absorbance** at 450 nm using a microplate reader. Calculate the percentage of cell viability relative to the vehicle control [2].
- **Apoptosis Analysis (Hoechst 33258 Staining)**
 - **Seed cells** on sterile cover glasses in 6-well plates (1×10^5 cells/well) [2].
 - **Treat cells** with **Sanggenon C** (e.g., 10, 20, 40 μ M) for 24 hours [2].
 - **Fix cells**, wash with PBS, and stain with 0.5 mL Hoechst 33258 solution for 5 minutes at room temperature in the dark [2].
 - **Wash with PBS** and observe chromatin condensation under a fluorescence microscope. Score cells with apoptotic features (condensed, fragmented nuclei) [2].

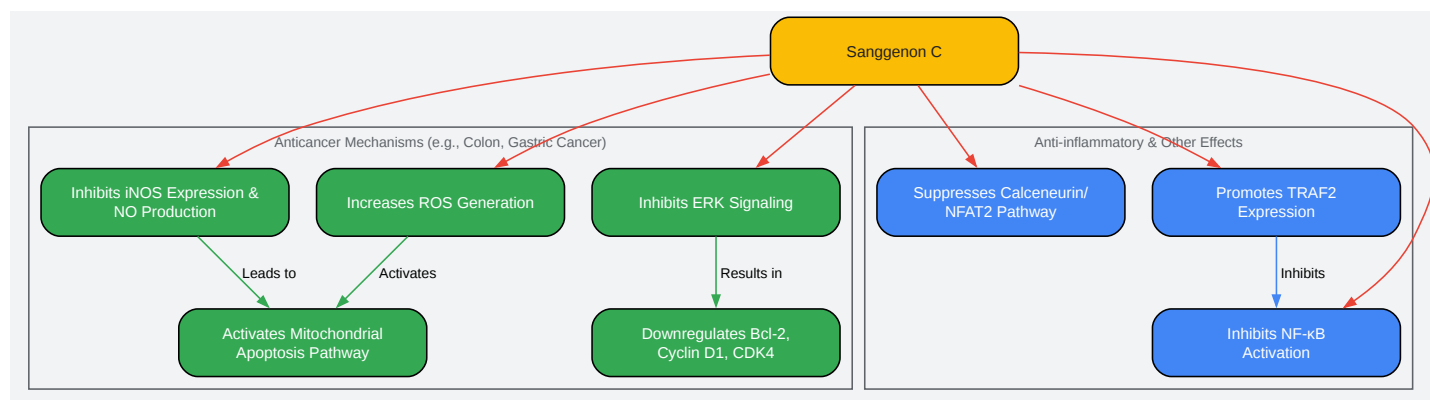
In Vivo Efficacy Study

This protocol is based on models of cardiac hypertrophy and tumor xenografts [1] [3].

- **Animal Models:** Male C57/BL6 mice (8 weeks old) for cardiac hypertrophy; nude mice for tumor xenograft studies [1] [3].
- **Formulation for Intraperitoneal (IP) Injection:** Dilute **Sanggenon C** in a vehicle of saline containing 1% Tween-80 [3].
- **Dosage and Administration:**
 - **Cardiac Hypertrophy Model:** Administer 10 or 20 mg/kg/day via IP injection for 3 weeks [3].
 - **Tumor Xenograft Model:** Administer 10 or 20 mg/kg/day via IP injection for 21 days [1].
- **Functional and Tissue Analysis:**
 - Assess cardiac function using echocardiography and hemodynamic measurements at the end of the treatment period [3].
 - Evaluate tumor size and weight. Harvest heart or tumor tissues for histological staining (e.g., Hematoxylin and Eosin, Picro Sirius Red) and molecular analysis (e.g., Western blot, RT-qPCR) [1] [3].

Mechanism of Action and Signaling Pathways

Research indicates **Sanggenon C** acts through multiple pathways, summarized in the diagram below.



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Key experimental data supporting these mechanisms are summarized in the table below.

Biological Activity	Experimental Model	Key Concentrations/Doses	Observed Effects
Anti-proliferation & Apoptosis	HT-29, HGC-27, AGS cancer cells [2] [1]	4-12 μ M (In vitro) [1]	Inhibited cell proliferation; induced G0/G1 cell cycle arrest; increased apoptosis markers [1].
Antiviral Activity	PRRSV-infected PAMs and Marc-145 cells [4]	10 μ M (In vitro) [4]	Inhibited viral replication and reduced secretion of inflammatory cytokines [4].
Cardioprotective Effects	Mouse cardiac hypertrophy model [3]	10, 20 mg/kg/day (IP) [3]	Attenuated cardiac hypertrophy and fibrosis; improved heart function [3].

Important Notes for Researchers

- **Purity and Supplier:** Always use high-purity **Sanggenon C** ($\geq 98\%$) from reputable suppliers, and note the source as biological activity can vary [1] [3].
- **Vehicle Controls:** Always include vehicle control groups (e.g., 0.1% DMSO for *in vitro*) to rule out solvent toxicity [2].
- **Fresh Formulations:** For *in vivo* studies, prepare the drug formulation freshly on the day of administration to ensure stability and accuracy [1].

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